

# Technical Support Center: M122 Mimics Transfection

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## Compound of Interest

Compound Name: M122

Cat. No.: B15586353

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This guide provides troubleshooting and frequently asked questions (FAQs) for researchers experiencing low transfection efficiency with **M122** mimics.

## Frequently Asked Questions (FAQs)

Q1: What are the most common causes of low transfection efficiency with **M122** mimics?

Low transfection efficiency with miRNA mimics can stem from several factors, ranging from the health of the cells to the specifics of the protocol. Key reasons include:

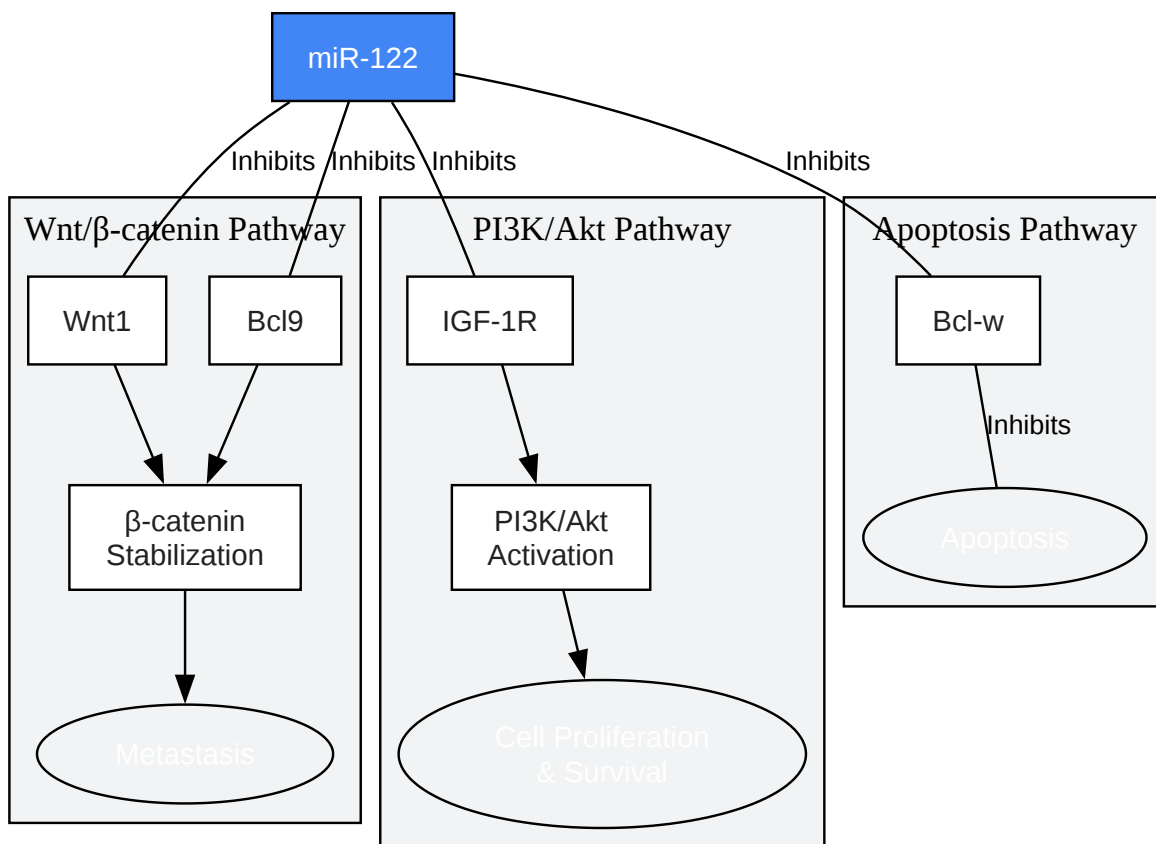
- **Suboptimal Cell Health:** Cells should be in the logarithmic growth phase, healthy, and free from contamination (e.g., mycoplasma).<sup>[1][2][3]</sup> High-passage-number cells (>30-50 passages) may exhibit altered transfection susceptibility.<sup>[2][4]</sup>
- **Incorrect Cell Confluency:** The density of cells at the time of transfection is critical. While optimal confluency is cell-type dependent, a range of 60-80% is generally recommended for adherent cells.<sup>[3][5]</sup> Both too low and too high confluency can negatively impact results.<sup>[1][2][4]</sup>
- **Inefficient Transfection Reagent or Protocol:** The choice of transfection reagent and its ratio to the miRNA mimic are crucial. Not all reagents are equally effective for small RNAs or for every cell type.<sup>[6]</sup> Optimization is key.<sup>[7]</sup>

- Poor Quality of **M122** Mimic: Degradation of the RNA mimic can prevent its biological activity. Proper storage and handling are essential.
- Presence of Serum or Antibiotics: Some transfection reagents are inhibited by components in serum, which can interfere with the formation of transfection complexes.<sup>[4]</sup><sup>[8]</sup> Similarly, antibiotics can sometimes increase cell stress and toxicity during transfection.<sup>[8]</sup>

Q2: My **M122** mimic transfection failed. What is the first step in troubleshooting?

The first step is to systematically evaluate your experimental setup using a troubleshooting workflow. This involves checking the most critical parameters first before moving to more complex optimizations.





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